

Nimbocinone (CAS 105532-11-4): A Technical Overview Based on Publicly Available Data

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Compound of Interest

Compound Name: Nimbocinone

Cat. No.: B1678884

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For the attention of: Researchers, scientists, and drug development professionals.

This document provides a concise summary of the currently available technical information for **Nimbocinone** (CAS Number 105532-11-4), a natural product isolated from *Azadirachta indica* (Neem). Despite a comprehensive search of publicly accessible scientific databases and literature, detailed experimental protocols, quantitative biological data, and in-depth mechanistic studies for this specific compound are not readily available. This guide, therefore, serves to consolidate the known information and highlight the existing knowledge gaps.

Chemical and Physical Properties

Nimbocinone is classified as a triterpenoid, a large and diverse class of organic compounds derived from isoprene. The basic chemical and physical properties that have been identified are summarized in the table below.

Property	Value	Source
CAS Number	105532-11-4	Generic Chemical Databases
Molecular Formula	C ₃₀ H ₄₆ O ₄	Generic Chemical Databases
Molecular Weight	470.69 g/mol	Generic Chemical Databases
Source	<i>Azadirachta indica</i> (Neem)	[1]

It is important to note that without the primary literature detailing the isolation and characterization, these properties cannot be independently verified.

Biological Activity

Nimbocinone is reported to possess antidiabetogenic activity[1]. However, at present, there is no publicly available quantitative data to substantiate this claim. Key missing information includes:

- In vitro assays: IC₅₀ or EC₅₀ values from relevant enzymatic or cell-based assays (e.g., α -glucosidase inhibition, insulin secretion, glucose uptake).
- In vivo studies: Data from animal models of diabetes, including effects on blood glucose levels, insulin sensitivity, or other relevant biomarkers.
- Mechanism of Action: There are no published studies detailing the specific signaling pathways or molecular targets of **Nimbocinone** in the context of its purported antidiabetic effects.

Given the known anti-inflammatory and immunomodulatory properties of other limonoids isolated from *Azadirachta indica*, it is plausible that **Nimbocinone** may exhibit similar activities. However, no specific studies on the anti-inflammatory or cytotoxic properties of **Nimbocinone** have been identified in the public domain.

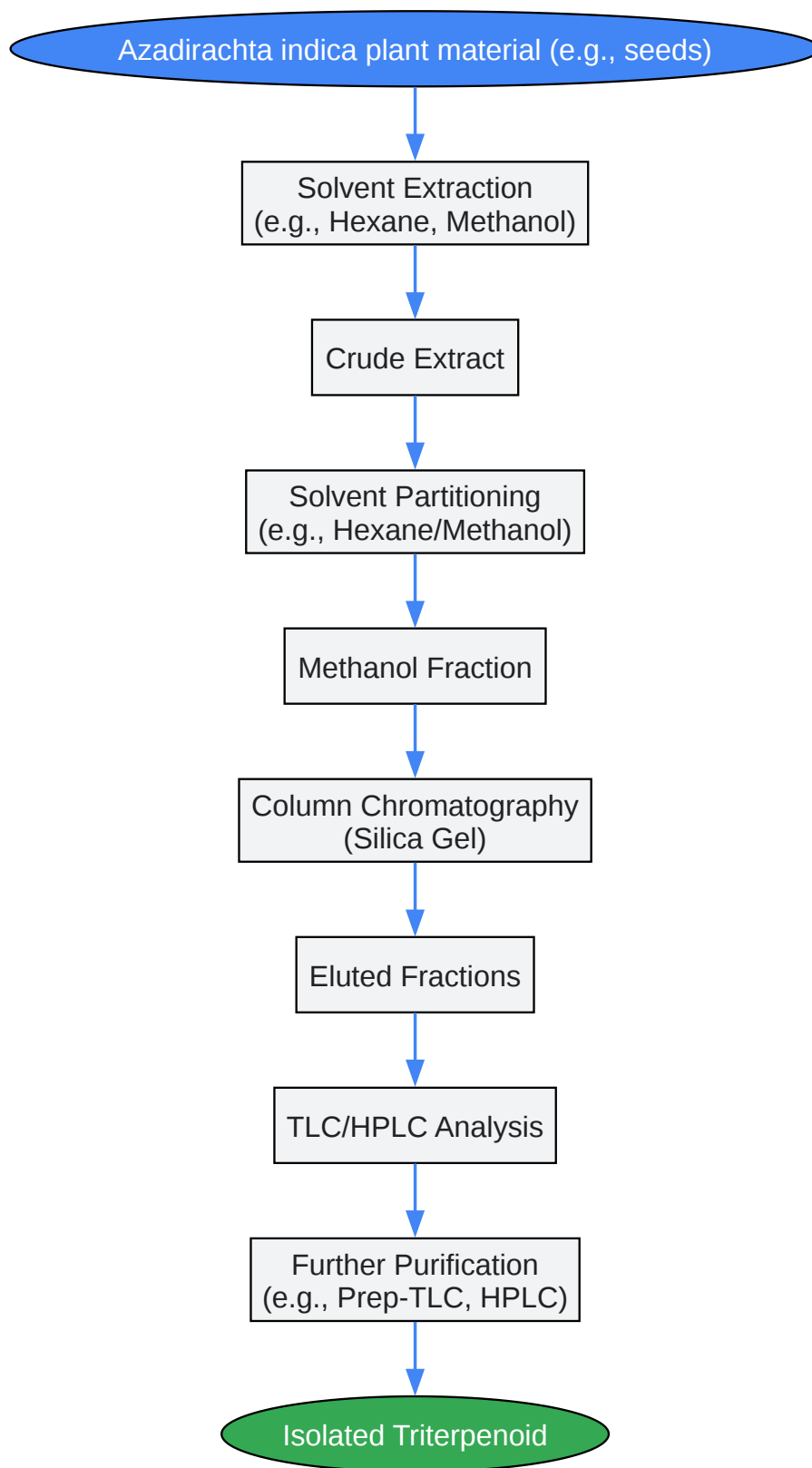
Experimental Protocols

Detailed experimental protocols for the isolation, purification, or synthesis of **Nimbocinone** are not available in the reviewed literature. While general methods for the extraction and fractionation of triterpenoids from *Azadirachta indica* seeds and leaves are described for other compounds like nimbin and nimbolide, a specific protocol for **Nimbocinone** has not been found. These general procedures often involve:

- Extraction: Soxhlet or maceration with solvents such as hexane, methanol, or ethyl acetate.
- Fractionation: Liquid-liquid partitioning to separate compounds based on polarity.

- Purification: Column chromatography using silica gel or other stationary phases, followed by preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).

Below is a generalized workflow that could be adapted for the isolation of triterpenoids from *Azadirachta indica*, though it is not specific to **Nimbocinone**.



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Generalized workflow for triterpenoid isolation.

Spectroscopic Data

No published ^1H NMR, ^{13}C NMR, mass spectrometry, or infrared spectroscopy data for **Nimbocinone** (CAS 105532-11-4) could be located in the public domain. The original publication describing the structure elucidation of this compound, which would contain this information, could not be identified through extensive searches.

Conclusion and Future Directions

The available information on **Nimbocinone** is currently limited to its chemical formula, molecular weight, and an unsubstantiated claim of antidiabetogenic activity. There is a significant lack of publicly available data regarding its biological activity, mechanism of action, and spectroscopic characterization. To advance the understanding of this natural product for potential drug development, the following steps are necessary:

- **Location of the Primary Literature:** A focused effort to identify the original publication that first reported the isolation and characterization of **Nimbocinone** is crucial. This would likely be found in older phytochemical journals and may require access to specialized chemical abstract databases.
- **Re-isolation and Characterization:** If the primary literature cannot be found, re-isolation of **Nimbocinone** from *Azadirachta indica* would be necessary to confirm its structure and obtain modern spectroscopic data.
- **Biological Screening:** A comprehensive biological evaluation of purified **Nimbocinone** is required to quantify its antidiabetic properties and explore other potential activities, such as anti-inflammatory and cytotoxic effects.
- **Mechanistic Studies:** Should significant biological activity be confirmed, further research into the molecular mechanisms of action would be warranted.

Until such data becomes publicly available, a comprehensive technical guide on **Nimbocinone** cannot be fully realized.

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References

- 1. medchemexpress.com [medchemexpress.com]
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